

Physical properties of Ethyl 2-ethylhexanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-ethylhexanoate

Cat. No.: B156873

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An In-depth Technical Guide to the Physical Properties of **Ethyl 2-ethylhexanoate**

Introduction

Ethyl 2-ethylhexanoate (CAS No. 2983-37-1) is a fatty acid ester recognized for its characteristic fruity, tropical aroma.[1] It belongs to the class of short fatty esters and finds applications as a flavoring agent in the food industry and as a fragrance ingredient.[1] This technical guide provides a comprehensive overview of the core physical and chemical properties of **Ethyl 2-ethylhexanoate**, along with detailed experimental protocols for their determination. This document is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for handling and characterizing this compound.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Ethyl 2-ethylhexanoate** are summarized in the table below. These properties are crucial for its application in various scientific and industrial fields.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1][2]
Molecular Weight	172.26 g/mol	[1][2]
Appearance	Clear to pale yellow liquid	[1]
Odor	Fruity tropical aroma	[1]
Boiling Point	81.0 °C at 24.00 mm Hg	[1]
Solubility	Practically insoluble in water. [1][3] Soluble in some organic solvents.[3]	
LogP (Octanol/Water)	3.9 at 35°C	[3]

Experimental Protocols

Accurate determination of physical properties is essential for the quality control and application of chemical compounds. The following sections detail the standard methodologies for measuring key physical parameters of liquid esters like **Ethyl 2-ethylhexanoate**.

Density Measurement

Density is a fundamental physical property defined as mass per unit volume. For liquids, it can be determined using several methods, with the pycnometer method being a common and precise approach.

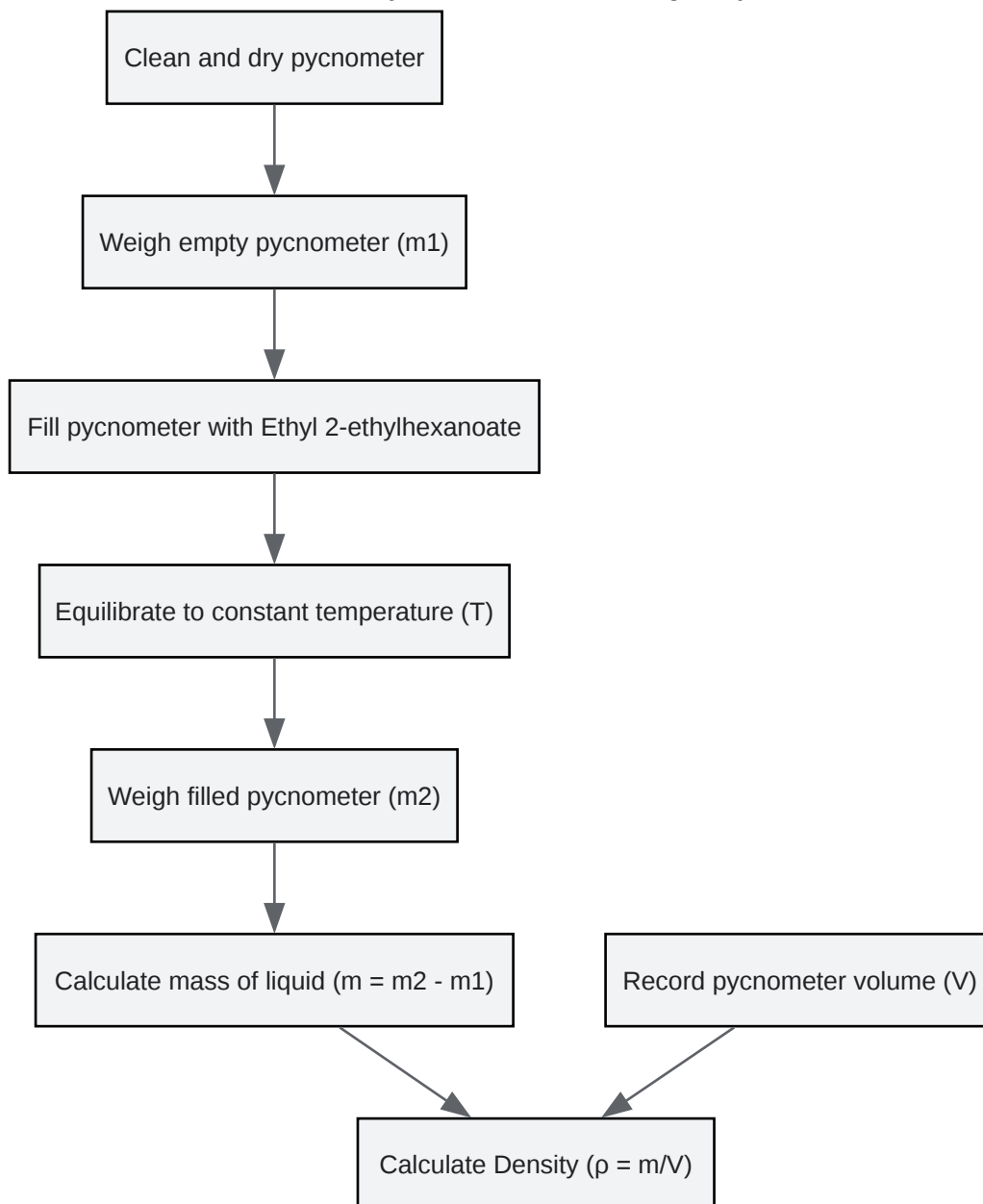
Methodology: Pycnometer Method

- **Preparation:** A pycnometer, a flask with a precisely defined volume, is thoroughly cleaned and dried.[4][5]
- **Mass of Empty Pycnometer:** The mass of the empty, dry pycnometer is accurately measured using an analytical balance.[5][6]
- **Filling:** The pycnometer is filled with the sample liquid (**Ethyl 2-ethylhexanoate**), ensuring no air bubbles are trapped.[5] The temperature of the sample is allowed to equilibrate to a

standard temperature (e.g., 20°C or 25°C), as density is temperature-dependent.[4]

- Mass of Filled Pycnometer: The mass of the pycnometer filled with the liquid is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[7]

Workflow for Density Measurement using a Pycnometer

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Workflow for Density Measurement.

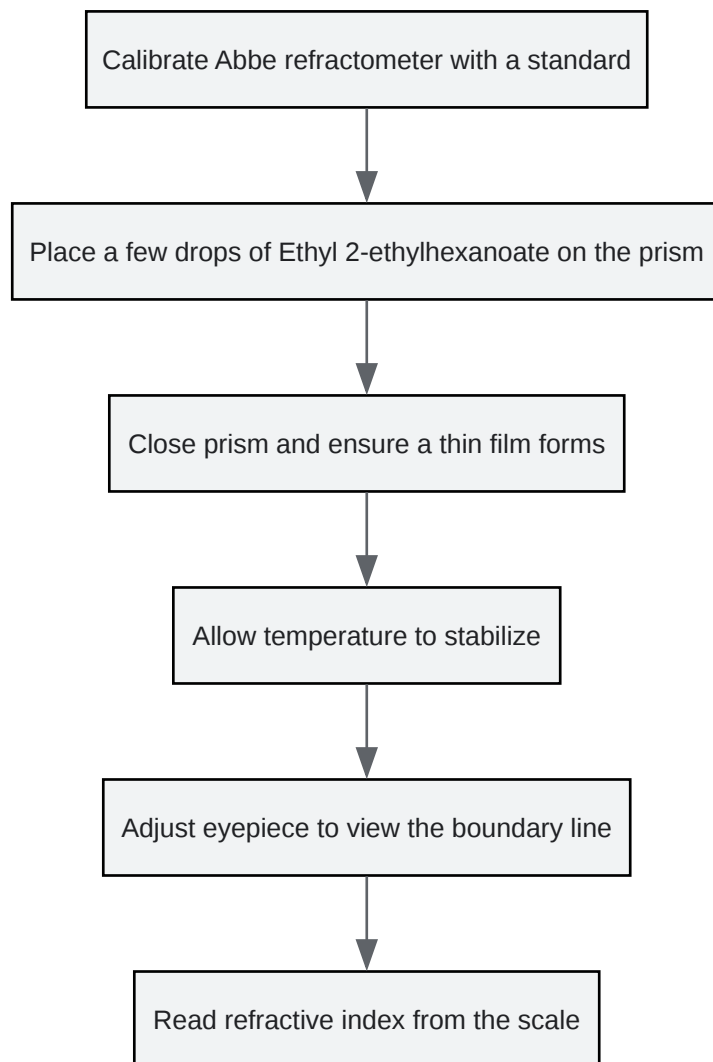
Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property used to identify and assess the purity of compounds.

Methodology: Abbe Refractometer

- Instrument Calibration: The Abbe refractometer is calibrated using a standard sample with a known refractive index, typically distilled water.[8]
- Sample Application: A few drops of **Ethyl 2-ethylhexanoate** are placed on the surface of the prism.
- Measurement: The prism is closed, and the sample is allowed to spread into a thin film. The instrument's light source is switched on, and the measurement is taken at a specific, controlled temperature, as the refractive index is temperature-dependent.[9] The sodium D-line (589.3 nm) is commonly used as the light source.[9]
- Reading: The eyepiece is adjusted until the boundary line between the light and dark regions is sharp and centered. The refractive index value is then read from the instrument's scale.

Workflow for Refractive Index Measurement



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Workflow for Refractive Index Measurement.

Purity Assessment

The purity of **Ethyl 2-ethylhexanoate** is critical for its use in research and commercial applications. Gas chromatography is a powerful analytical technique for determining the purity of volatile compounds.

Methodology: Gas Chromatography (GC)

- **Sample Preparation:** A dilute solution of **Ethyl 2-ethylhexanoate** is prepared in a suitable volatile solvent.
- **Instrumentation:** A gas chromatograph equipped with a Flame Ionization Detector (FID) is typically used.^[10] The appropriate capillary column is selected based on the polarity of the analyte.
- **Injection:** A small volume of the prepared sample is injected into the heated inlet of the GC, where it is vaporized.
- **Separation:** An inert carrier gas (e.g., helium or nitrogen) carries the vaporized sample through the column. The separation of components is based on their differential partitioning between the mobile gas phase and the stationary phase lining the column.^[11]
- **Detection:** As each component elutes from the column, it is detected by the FID. The detector generates a signal that is proportional to the amount of the component.
- **Data Analysis:** The output is a chromatogram, which shows peaks corresponding to each component. The area under each peak is integrated to determine the relative percentage of each component, thus providing a measure of the purity of the **Ethyl 2-ethylhexanoate** sample.^[10]

Conclusion

This technical guide has detailed the key physical properties of **Ethyl 2-ethylhexanoate** and outlined the standard experimental protocols for their determination. The provided data and methodologies serve as a valuable resource for scientists and researchers, ensuring accurate characterization and facilitating the effective application of this compound in various fields, including flavor and fragrance science, and chemical synthesis. Adherence to these standardized protocols is crucial for obtaining reliable and reproducible results.

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- To cite this document: BenchChem. [Physical properties of Ethyl 2-ethylhexanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156873#physical-properties-of-ethyl-2-ethylhexanoate]

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